

Safeguarding Your Research: A Comprehensive Guide to Handling STF-118804

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Compound of Interest

Compound Name: STF-118804

Cat. No.: B1684562

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with potent, investigational compounds like **STF-118804**. This document provides essential, immediate safety and logistical information for the handling and disposal of **STF-118804**, a highly specific nicotinamide phosphoribosyltransferase (NAMPT) inhibitor. Adherence to these guidelines is critical for minimizing exposure risks and maintaining a safe research environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **STF-118804**. As a potent compound, **STF-118804** should be handled with care to avoid direct contact, inhalation, and ingestion.

Operation	Required PPE
Weighing and Aliquoting (Solid Form)	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or chemical splash goggles - Laboratory coat - Respiratory protection (e.g., N95 respirator) if not handled in a certified chemical fume hood
Solution Preparation and Handling	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or chemical splash goggles - Laboratory coat
General Laboratory Use	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields - Laboratory coat

Operational Plan: From Receipt to Disposal

A systematic approach to handling **STF-118804** is crucial for safety and experimental integrity.

Receiving and Storage

Upon receipt, visually inspect the container for any damage or leaks. **STF-118804** is a crystalline solid and should be stored under the following conditions for optimal stability.

Parameter	Recommendation
Storage Temperature	-20°C for long-term storage
Stability	Stable for at least two years when stored properly
Container	Keep in a tightly sealed, light-resistant container

Preparation of Stock Solutions

STF-118804 is soluble in various organic solvents. All solution preparation should be performed in a well-ventilated area, preferably within a chemical fume hood.

Solvent	Solubility
DMSO	≥ 19.1 mg/mL

Protocol for Reconstitution:

- Ensure all necessary PPE is worn.
- Bring the vial of **STF-118804** to room temperature before opening.
- Add the desired volume of DMSO to the vial to achieve the target concentration.
- Cap the vial and vortex gently until the solid is completely dissolved.
- For long-term storage of the stock solution, it is recommended to aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

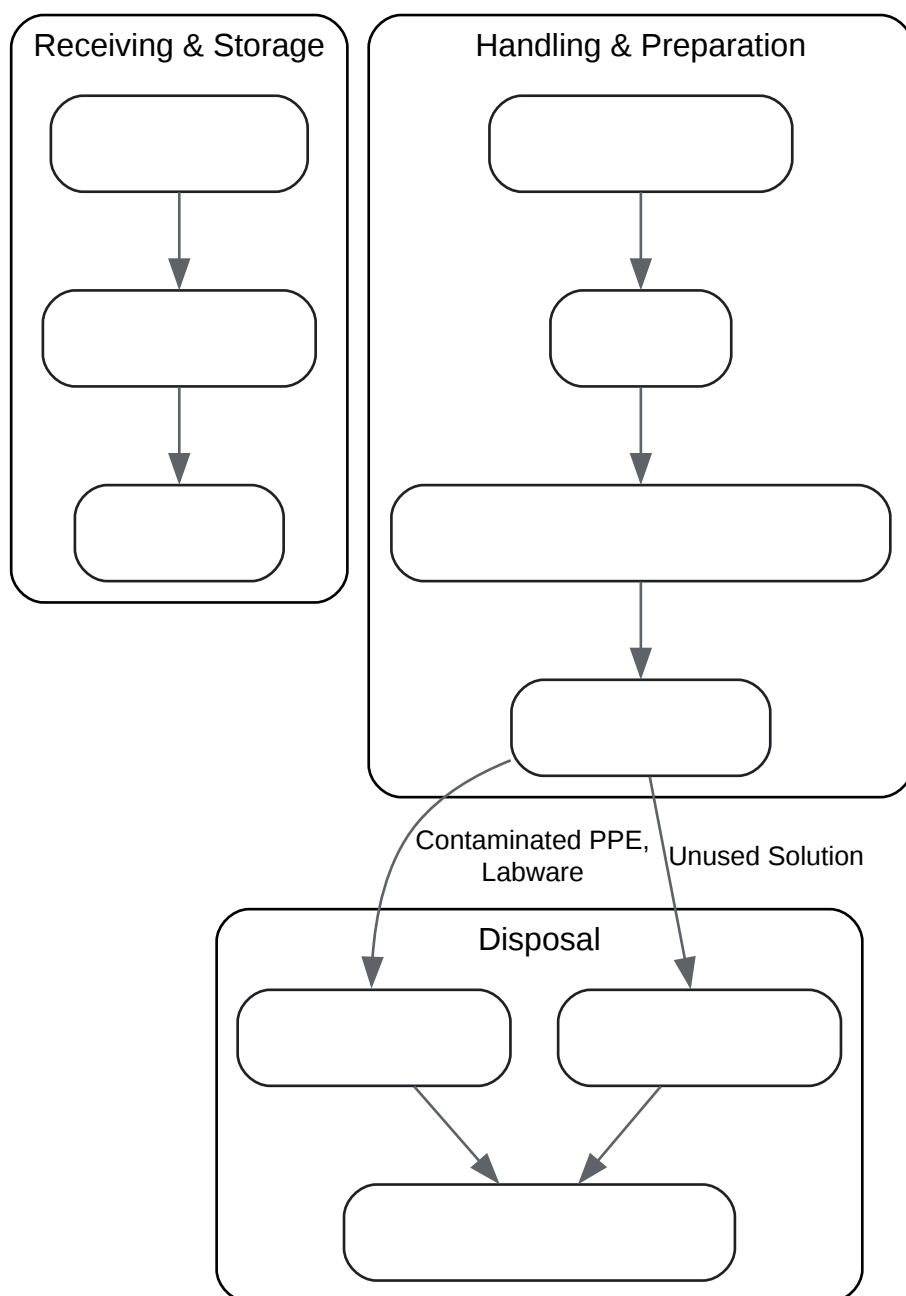
Disposal Plan

Proper disposal of **STF-118804** and any contaminated materials is essential to prevent environmental contamination and accidental exposure.

- Unused Solid Compound and Expired Stock Solutions: Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. The waste should be placed in a clearly labeled, sealed container.
- Contaminated Labware (e.g., pipette tips, tubes): Collect in a designated, labeled hazardous waste container for solids.
- Contaminated PPE (e.g., gloves, disposable lab coats): Dispose of as hazardous waste.

Safe Handling and Disposal Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **STF-118804** in a laboratory setting.



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